

3-Methylthiacyclohexane CAS number and identifiers

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Compound of Interest

Compound Name: 3-Methylthiacyclohexane

Cat. No.: B15349657

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In-Depth Technical Guide: 3-Methylthiacyclohexane

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **3-Methylthiacyclohexane**, a heterocyclic organic compound. Due to the limited availability of data for this specific molecule, this guide focuses on the synthesis and characterization of its chiral form, (-)-(S)-**3-methylthiacyclohexane**, as detailed in the scientific literature. Information on related compounds is also included to provide a broader context for its potential properties and applications.

Identifiers and Chemical Properties

A specific CAS Registry Number for **3-methylthiacyclohexane** is not readily found in major chemical databases, suggesting it is not a commonly isolated or commercially available compound. However, identifiers for the parent compound, thiacyclohexane, are well-documented.

Table 1: Identifiers for Thiacyclohexane (Parent Compound)

Identifier Type	Value
CAS Number	1613-51-0
IUPAC Name	Thiacyclohexane
Synonyms	Thiane, Pentamethylene sulfide, Tetrahydro-2H-thiopyran
Molecular Formula	C ₅ H ₁₀ S
Molecular Weight	102.20 g/mol

Based on its structure, the molecular formula for **3-Methylthiacyclohexane** is C₆H₁₂S, and its molecular weight is 116.23 g/mol .

Synthesis of (-)-(S)-3-Methylthiacyclohexane

The synthesis of the optically active (-)-(S)-enantiomer of **3-methylthiacyclohexane** has been described in the scientific literature. The following protocol is based on the work of Sliwka and Hansen (1984).

Experimental Protocol

The synthesis involves the reaction of a chiral dibromide with sodium sulfide.

Materials:

- (-)-2-methyl-1,5-dibromopentane
- Sodium sulfide (Na₂S)
- Ethanol (absolute)
- Water

Procedure:

- A solution of sodium sulfide in water is prepared.

- This aqueous solution is added dropwise to a solution of (-)-2-methyl-1,5-dibromopentane in absolute ethanol.
- The reaction mixture is stirred at a specified temperature for a set duration (details typically found in the full experimental section of the cited paper).
- After the reaction is complete, the mixture is worked up by extraction with an organic solvent (e.g., diethyl ether or dichloromethane).
- The organic layers are combined, dried over an anhydrous salt (e.g., MgSO_4 or Na_2SO_4), and the solvent is removed under reduced pressure.
- The crude product is then purified by distillation to yield pure (-)-(S)-**3-methylthiacyclohexane**.

Table 2: Reported Data for (-)-(S)-**3-Methylthiacyclohexane**

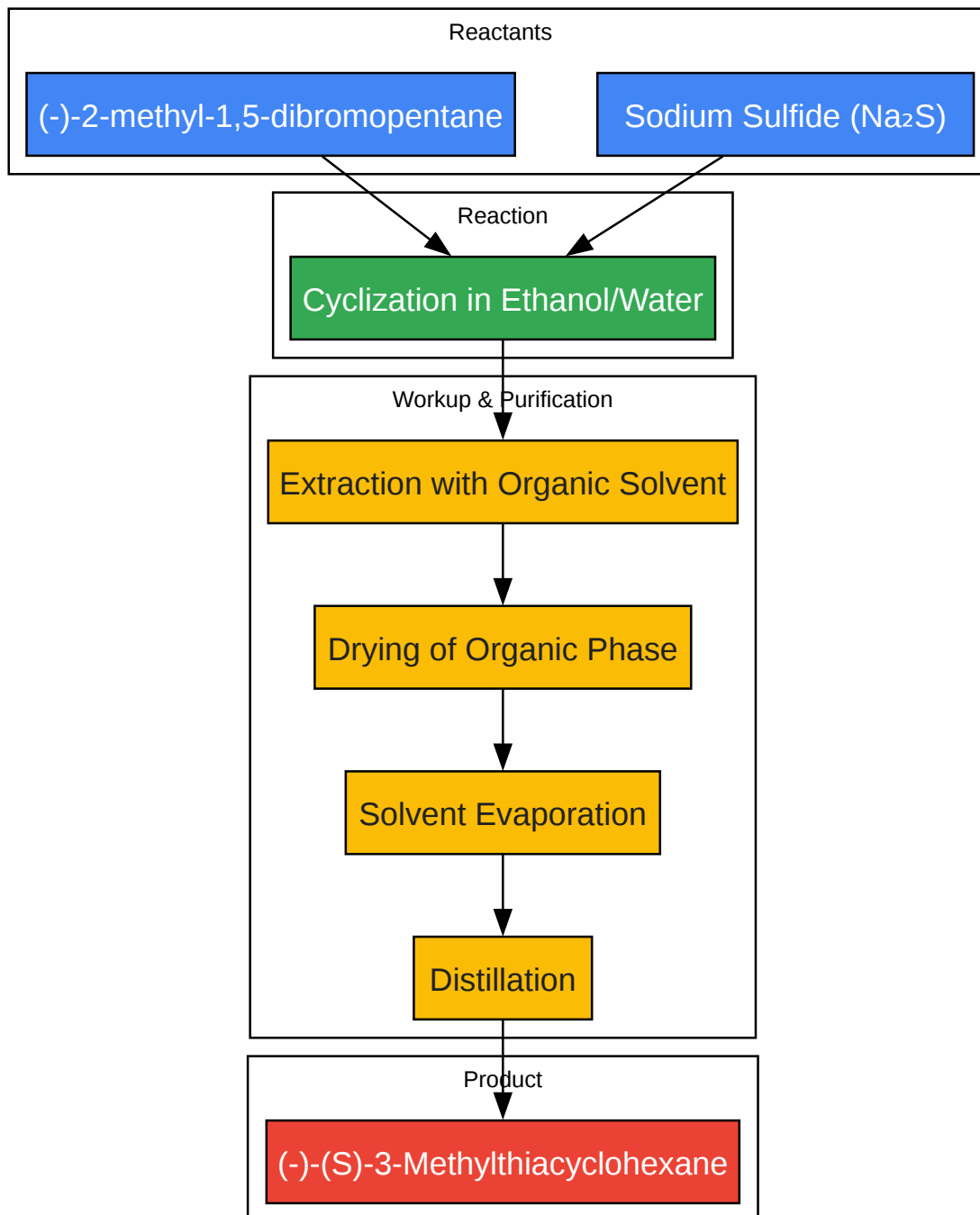
Property	Value
Molecular Formula	$\text{C}_6\text{H}_{12}\text{S}$
Molecular Weight	116.23 g/mol
Boiling Point	Not explicitly stated in the abstract
Specific Rotation	Not explicitly stated in the abstract

Note: Detailed quantitative data such as boiling point and specific rotation would be contained within the full experimental section of the cited research paper.

Synthesis Workflow

The logical flow of the synthesis is depicted in the following diagram.

Synthesis of (-)-(S)-3-Methylthiacyclohexane



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